

Personal protective equipment for handling Cblb-IN-10

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Essential Safety and Handling Guide for Cbl-b-IN-10

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Cbl-b-IN-10**. The following procedures are based on best practices for handling potent, small molecule kinase inhibitors and general hazardous drugs, as a specific Safety Data Sheet (SDS) for **Cbl-b-IN-10** was not readily available.

Compound Information

Cbl-b-IN-10 is an inhibitor of the Casitas B-lineage lymphoma-b (Cbl-b) and c-Cbl, with IC50 values of 6.0 nM and 3.5 nM, respectively.[1][2][3] It is intended for research use only.

Identifier	Value
Product Name	Cbl-b-IN-10
Synonyms	Compound 463
CAS Number	2815225-12-6[3]
Molecular Formula	C24H21F3N4O4
Molecular Weight	502.45





Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **Cbl-b-IN-10** is not available, it should be handled as a potentially hazardous compound. Similar compounds can pose risks such as skin and eye irritation, and potential reproductive hazards. Therefore, appropriate personal protective equipment (PPE) is mandatory to prevent exposure through inhalation, skin contact, and ingestion.[4]

PPE Item	Specification	Purpose
Gloves	Two pairs of chemotherapy- rated nitrile gloves.[5]	Protects against skin contact. Double-gloving is recommended.
Eye Protection	Chemical safety goggles or a face shield.[6]	Protects eyes from splashes.
Lab Coat/Gown	Disposable, fluid-resistant gown.[4][5]	Protects skin and clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) may be required when handling the powder form outside of a containment system.[4]	Prevents inhalation of aerosolized particles.

Handling and Storage

Storage:

- Store at room temperature in the continental US; however, storage conditions may vary elsewhere.[1]
- Always refer to the Certificate of Analysis for specific storage recommendations.[1]
- Keep the container tightly closed in a dry and well-ventilated place.

Handling:



- All work with Cbl-b-IN-10 in its solid form should be conducted in a certified chemical fume hood or a Class II Biosafety Cabinet to minimize inhalation exposure.[4]
- · Avoid creating dust.
- Solutions should be prepared in a fume hood.
- After handling, thoroughly wash hands and any exposed skin.
- Decontaminate all surfaces and equipment after use.

<u>Accidental Release and Exposure</u>

Scenario	Immediate Action
Spill	 Evacuate the area. 2. Wear appropriate PPE. Cover the spill with an absorbent material. 4. Collect the absorbed material into a sealed container for hazardous waste. 5. Clean the spill area with a suitable decontamination solution.
Skin Contact	 Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. 2. Seek medical attention.
Inhalation	1. Move the person to fresh air. 2. If breathing is difficult, give oxygen. 3. Seek medical attention.
Ingestion	1. Do NOT induce vomiting. 2. Rinse mouth with water. 3. Seek immediate medical attention.

Disposal Plan

All waste generated from handling **Cbl-b-IN-10**, including empty containers, contaminated PPE, and unused material, must be considered hazardous waste.



- Solid Waste: Collect in a designated, labeled, and sealed container.
- Liquid Waste: Collect in a designated, labeled, and sealed container. Do not dispose of down the drain.
- Disposal: All hazardous waste must be disposed of through a licensed hazardous waste disposal company, following all local, state, and federal regulations.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **Cbl-b-IN-10** in a laboratory setting.



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Caption: Workflow for the safe handling of Cbl-b-IN-10.

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